

YM-244769 Technical Support Center: Stability, Storage, and Handling Guidelines

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Compound of Interest

Compound Name: ym-244769

Cat. No.: B1663065

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This technical support guide provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **YM-244769**. Below you will find frequently asked questions (FAQs), troubleshooting advice, and detailed experimental protocols to ensure the optimal performance of this compound in your research.

Frequently Asked Questions (FAQs)

Q1: How should I store the solid (powder) form of **YM-244769**?

For long-term storage of the solid form, it is recommended to store it at -20°C for up to 3 years or at 4°C for up to 2 years^[1]. Another supplier suggests desiccating the solid compound at room temperature. To maintain stability, always keep the product in a tightly sealed container, protected from moisture.

Q2: What are the recommended storage conditions for **YM-244769** stock solutions?

Stock solutions of **YM-244769** should be stored under the following conditions to ensure stability:

- -80°C for up to 6 months^{[1][2]}.
- -20°C for up to 1 month^{[1][2]}.

It is crucial to store the solutions in tightly sealed containers to prevent evaporation and protect them from moisture[2].

Q3: In which solvents is **YM-244769** soluble?

YM-244769 is soluble in Dimethyl Sulfoxide (DMSO). A solubility of up to 51.64 mg/mL (100 mM) in DMSO has been reported. Another source indicates a solubility of at least 2.08 mg/mL, resulting in a clear solution[2].

Q4: I observed precipitation when preparing my working solution. What should I do?

If you observe precipitation or phase separation during the preparation of your working solution, gentle heating and/or sonication can be used to aid in the dissolution of the compound[2]. For in vivo experiments, it is highly recommended to prepare the working solution fresh on the day of use to ensure its stability and efficacy[2].

Quantitative Data Summary

The following tables provide a clear overview of the storage and solubility data for **YM-244769**.

Table 1: Storage Conditions and Stability

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Keep sealed and dry[1].
4°C	2 years	Keep sealed and dry[1].	Sealed, away from moisture[1][2].
Room Temperature	Not specified	Desiccate.	
Stock Solution	-80°C	6 months	
-20°C	1 month	Sealed, away from moisture[1][2].	

Table 2: Solubility Data

Solvent	Maximum Concentration	Molarity
DMSO	51.64 mg/mL	100 mM
Not Specified	≥ 2.08 mg/mL[2]	4.69 mM[2]

Experimental Protocols & Methodologies

Protocol 1: Preparation of a Stock Solution in DMSO

This protocol is based on the reported solubility of **YM-244769** in DMSO.

- Calculate the required mass: Based on the desired concentration and volume, calculate the mass of **YM-244769** needed. The molecular weight of **YM-244769** is approximately 516.39 g/mol (batch-specific molecular weights may vary).
- Dissolution: Add the appropriate volume of DMSO to the vial containing the **YM-244769** powder.
- Mixing: Vortex or sonicate the solution until the compound is completely dissolved, resulting in a clear solution.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C as recommended.

Protocol 2: Preparation of a Working Solution for In Vivo Experiments

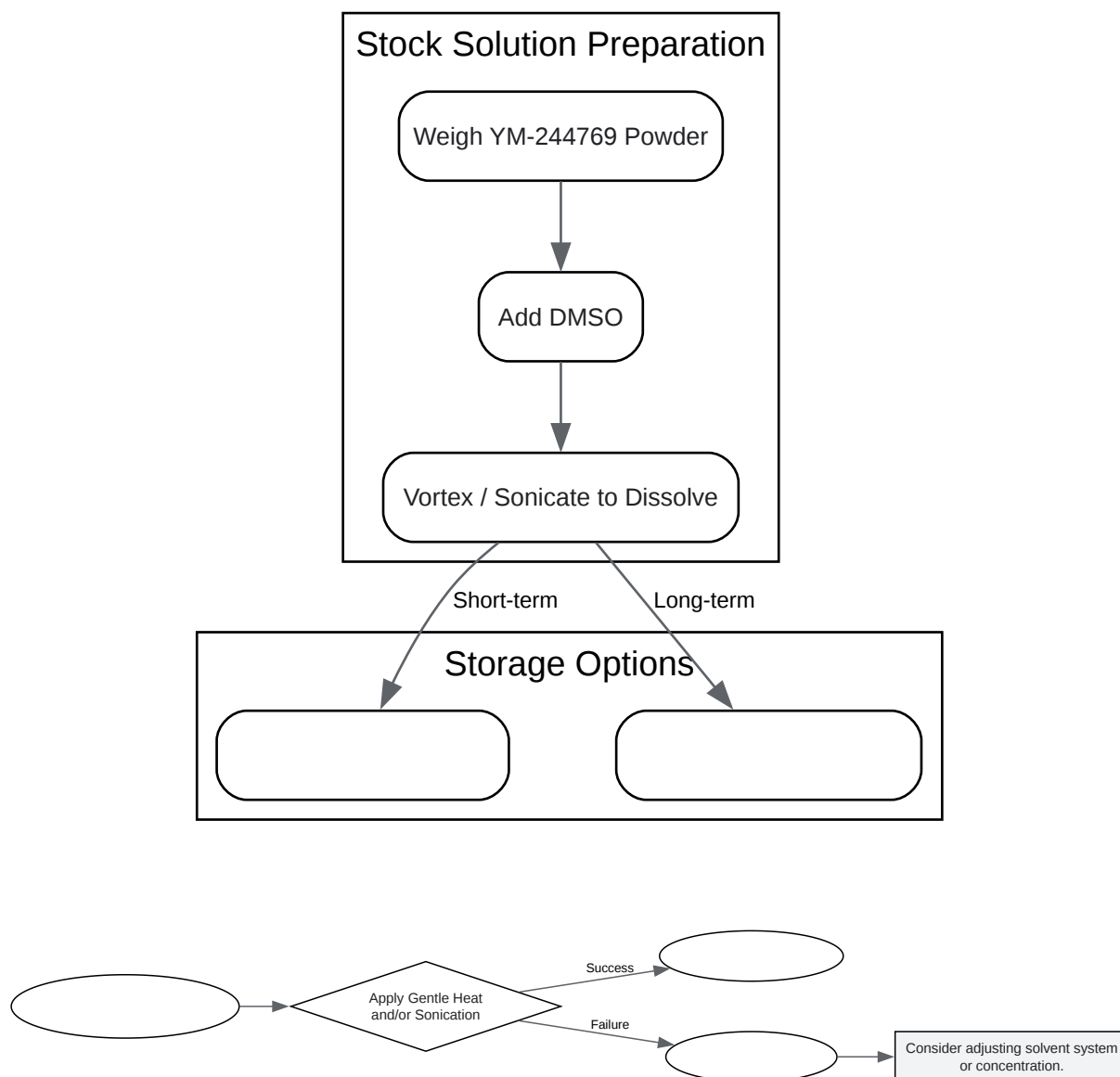
This protocol provides an example of how to prepare a working solution for animal studies[2].

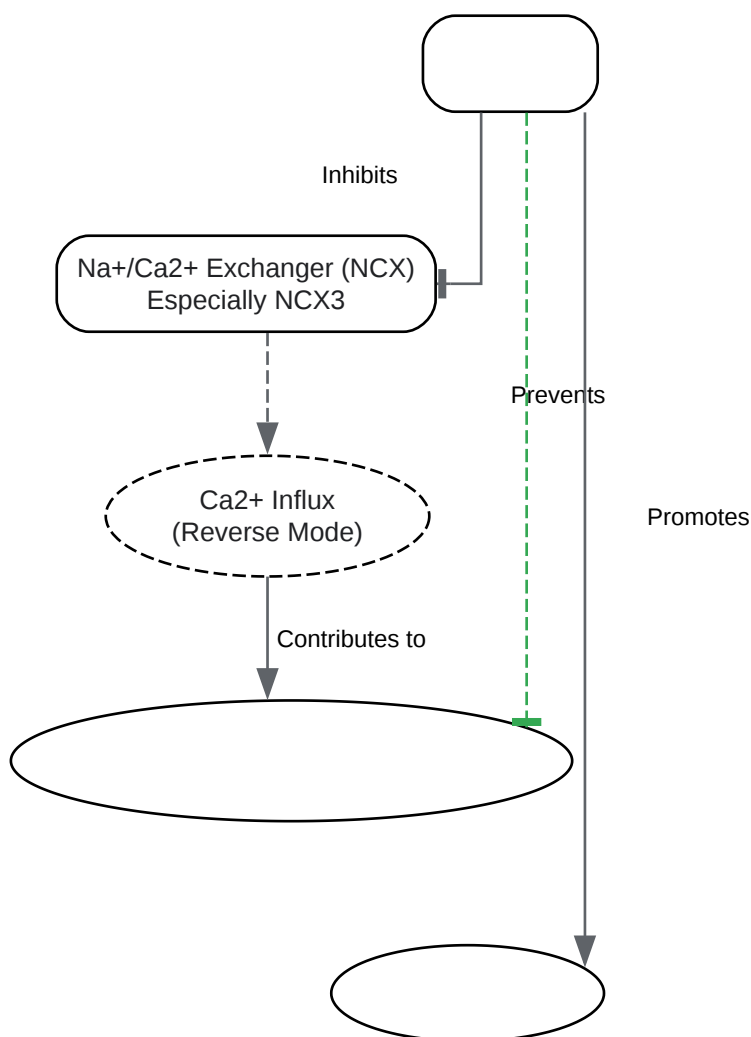
- Prepare a high-concentration stock solution: Dissolve **YM-244769** in DMSO to create a concentrated stock solution (e.g., 20.8 mg/mL)[2].
- Dilution: For a 1 mL working solution, add 100 µL of the DMSO stock solution to 900 µL of corn oil.
- Homogenization: Mix the solution thoroughly to ensure a uniform suspension.

- Administration: It is recommended to use the freshly prepared working solution on the same day for optimal results[2].

Visualized Workflows and Pathways

Diagram 1: **YM-244769** Stock Solution Preparation and Storage Workflow





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References

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